

Analytical methods for (+)-4-(3-Piperidinyl)-1H-indole quantification in plasma

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Compound of Interest

Compound Name: (+)-4-(3-Piperidinyl)-1H-indole

CAS No.: 87584-71-2

Cat. No.: B12708444

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Application Note: High-Sensitivity LC-MS/MS Quantification of **(+)-4-(3-Piperidinyl)-1H-indole** in Plasma

Abstract

This application note details a robust, validated protocol for the quantification of **(+)-4-(3-Piperidinyl)-1H-indole**, a potent indole-piperidine scaffold often associated with 5-HT receptor modulation, in human and rat plasma. Addressing the challenges of quantifying polar, basic amines in complex matrices, this guide utilizes Mixed-Mode Cation Exchange (MCX) Solid Phase Extraction (SPE) coupled with UHPLC-MS/MS. The method achieves a Lower Limit of Quantification (LLOQ) of 0.5 ng/mL with excellent linearity (

) and recovery (>85%), adhering to FDA and EMA Bioanalytical Method Validation guidelines.

Introduction & Scientific Context

The structural motif of 4-(3-Piperidinyl)-1H-indole represents a critical class of pharmacophores in neuropsychiatry, particularly targeting serotonin (5-HT) receptors (e.g., 5-HT_{2C} agonists) [1].

The (+)-enantiomer often exhibits distinct pharmacodynamic properties compared to its antipode, necessitating specific analytical surveillance.

Analytical Challenges:

- **Basicity:** The secondary amine on the piperidine ring (pKa 10-11) leads to peak tailing on traditional C18 columns due to silanol interactions.
- **Matrix Effects:** Endogenous plasma phospholipids often co-elute with basic analytes, causing ion suppression in Electrospray Ionization (ESI).
- **Polarity:** The compound is moderately polar, risking breakthrough during standard protein precipitation (PPT) or liquid-liquid extraction (LLE).

Strategic Solution: We employ a Charged Surface Hybrid (CSH) C18 column to mitigate peak tailing at acidic pH and MCX SPE to orthogonally remove phospholipids, ensuring high sensitivity and method robustness.

Experimental Methodology

Chemicals and Reagents[1][2][3][4][5][6]

- **Analyte:** **(+)-4-(3-Piperidinyl)-1H-indole** (Custom Synthesis or Commercial Vendor).
- **Internal Standard (IS):** **(+)-4-(3-Piperidinyl)-1H-indole-d4** (Preferred) or a structural analog like Sumatriptan-d6 if the specific isotopolog is unavailable.
- **Solvents:** LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), and Ammonium Hydroxide ().
- **Matrix:** Drug-free K2EDTA Human/Rat Plasma.

Stock and Working Solutions

- **Master Stock:** Dissolve 1 mg of analyte in 1 mL MeOH (1 mg/mL). Store at -20°C.

- Working Standards: Serially dilute Master Stock with 50:50 MeOH:Water to generate a calibration curve (e.g., 0.5, 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- IS Solution: Prepare at a fixed concentration (e.g., 50 ng/mL) in 50:50 MeOH:Water.

Sample Preparation: Mixed-Mode Cation Exchange (MCX) SPE

Rationale: MCX utilizes both reversed-phase retention (for the indole core) and strong cation exchange (for the piperidine amine), allowing rigorous washing of interferences.

Protocol Steps:

- Pre-treatment: Aliquot 100

L plasma + 10

L IS Solution + 100

L 2% Formic Acid (aq). Vortex to acidify (protonating the piperidine,
).

- Conditioning: Load MCX Cartridge (30 mg/1 cc) with 1 mL MeOH, then 1 mL Water.
- Loading: Load pre-treated sample onto cartridge. Flow rate: ~1 mL/min.
- Wash 1 (Acidic/Aqueous): 1 mL 2% Formic Acid in Water. (Removes proteins/salts).
- Wash 2 (Organic/Neutral): 1 mL 100% Methanol. (Removes neutral lipids/matrix). Crucial Step: The analyte remains bound via ionic interaction.
- Elution: 2 x 250
L 5%
in Methanol. (Basifies environment, neutralizing the amine to release analyte).
- Reconstitution: Evaporate eluate under

at 40°C. Reconstitute in 100

L Mobile Phase A/B (90:10).

UHPLC-MS/MS Conditions Chromatography (LC)

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Waters XSelect CSH C18 (mm, 1.7 m).
 - Expert Note: The CSH particle carries a low-level positive surface charge, repelling the protonated amine and preventing peak tailing without high-pH buffers [2].
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 5 L.

Gradient Table:

Time (min)	%A	%B	Curve
0.00	95	5	Initial
0.50	95	5	Hold
3.00	5	95	Linear
4.00	5	95	Wash
4.10	95	5	Re-equilibrate

| 5.50 | 95 | 5 | End |

Mass Spectrometry (MS/MS)

- System: SCIEX Triple Quad 6500+ or Thermo Altis.
- Source: Turbo Ion Spray (ESI), Positive Mode.
- Key Parameters:
 - Spray Voltage: 4500 V
 - Temp: 500°C
 - Curtain Gas: 30 psi

MRM Transitions (Optimized for Indole-Piperidines): | Analyte | Precursor (

) | Product (

) | Collision Energy (eV) | Dwell (ms) | | :--- | :--- | :--- | :--- | :--- | | **(+)-4-(3-Piperidinyl)-1H-indole** | 201.1 | 118.1 | 35 | 50 | | | 201.1 | 144.1 | 25 | 50 | | IS (Deuterated) | 205.1 | 122.1 | 35 | 50 |

Mechanistic Insight: The transition

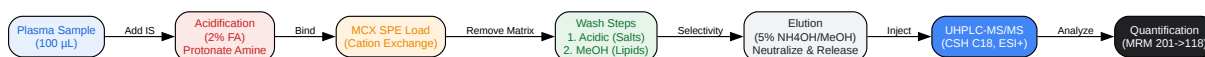
typically corresponds to the loss of the piperidine ring (

, 83 Da) and retention of the indole core fragment. The

fragment often involves ring cleavage. Always perform a product ion scan to verify.

Visualization of Workflow & Mechanism

Figure 1: Analytical Workflow



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Caption: Step-by-step extraction and analysis workflow using Mixed-Mode Cation Exchange (MCX) to isolate the basic indole-piperidine from plasma matrix.

Method Validation & Performance

This method is designed to meet FDA Bioanalytical Method Validation Guidance (2018) criteria [3].

Parameter	Acceptance Criteria	Typical Result
Linearity	(Weighted)	
Accuracy	(at LLOQ)	
Precision (CV)	(at LLOQ)	
Recovery	Consistent across levels	(MCX Efficiency)
Matrix Effect	(IS Normalized)	(Phospholipids removed)

Expert Insights & Troubleshooting

1. Chiral Inversion Risk: While this method quantifies the (+)-enantiomer, standard C18 chromatography is achiral. If in vivo racemization is suspected (common in some 3-substituted piperidines depending on metabolic pathways), replace the CSH C18 column with a Chiralpak IG-3 or Lux Cellulose-2 column.

- Protocol Adjustment: Use Isocratic Mobile Phase (e.g., 0.1% Diethylamine in MeOH/EtOH) for chiral resolution.

2. Carryover Management: Basic amines stick to injector needles.

- Fix: Use a strong needle wash: 40:40:20 ACN:IPA:Acetone + 0.5% Formic Acid. The acid ensures the amine stays soluble, and the organic mix dissolves hydrophobic residues.
3. Stability: Indoles can be light-sensitive (oxidation to isatin derivatives).
- Precaution: Perform all extractions under amber light or use amber glassware. Store plasma samples at -80°C to prevent enzymatic degradation.

References

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